

dodemorph acetate environmental fate and behaviour

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Compound Focus: Dodemorph acetate

CAS No.: 31717-87-0

Cat. No.: S569962

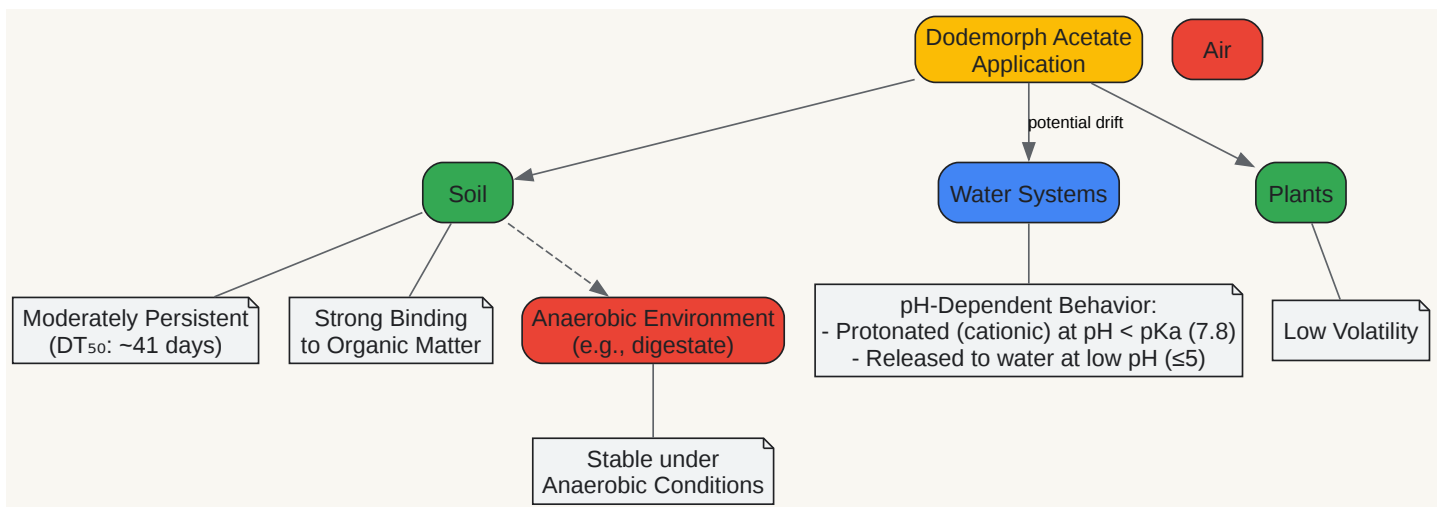
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Physicochemical Properties & Environmental Fate

Property	Value	Significance / Interpretation
Water Solubility (at 20°C, pH 7)	746 mg/L [1]	Moderately soluble. Indicates a potential for mobility in water systems, though other factors limit this.
Octanol-Water Partition Coefficient (Log P_{ow})	4.23 - 5.54 [1] [2]	High. Suggests a strong tendency to bind to soil and organic matter, reducing its leaching potential.
Vapor Pressure	0.48 - 12 mPa [1] [3]	Low to moderate volatility. The value for the parent dodemorph is 0.48 mPa, indicating low volatility from plant or soil surfaces [3].
Dissociation Constant (pKa)	7.8 - 8.5 [1] [4] [3]	Weak base. The molecule's form and behavior are highly dependent on the pH of the environment.
Soil DT₅₀ (Aerobic)	41 days (lab) [3]	Moderately persistent. It can remain in the soil for several weeks, with field persistence varying based on soil type.

Environmental Distribution and Behavior

Dodemorph acetate's journey and impact in the environment are influenced by its chemical properties. The following diagram outlines its primary distribution pathways and key behaviors.



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Pathway Explanations and Key Findings

- **Soil Compartment:** **Dodemorph acetate** is classified as **moderately persistent** in soil, with a laboratory aerobic degradation half-life (DT_{50}) of 41 days [3]. Its high affinity for organic matter and high $\log P_{ow}$ make it **immobile**, meaning it is not expected to leach to groundwater [3].
- **Water Compartment:** Its behavior in water is critically dependent on pH. A key study found that around neutral pH, the molecule is protonated and can form strong bonds with organic matter [4]. However, at a **pH of 5 or below**, dodemorph is released into the water phase [4]. The compound also

shows **stability in anaerobic environments**, such as during the anaerobic digestion of biological waste, with no observed degradation [4].

- **Plant and Air Compartments:** The parent compound, dodemorph, has **low volatility** (vapor pressure of 0.48 mPa) [3]. While direct data on photodegradation or hydrolysis in water for the acetate form is limited, its environmental profile is dominated by its persistence and soil-binding characteristics.

Analytical Method for Residue Analysis

For researchers needing to detect and quantify **dodemorph acetate** residues, a modern analytical method has been published.

Method Overview: Modified QuEChERS with LC-MS/MS [5]

This method allows for the simultaneous analysis of dodemorph and five other morpholine pesticides in various plant-derived foods.

- **1. Extraction:** Samples are extracted with **acetonitrile** [5].
- **2. Purification:** The extract is purified using a mixture of **graphitized carboxyl multi-walled carbon nanotubes (MWCNTs), C18, and SAX** as adsorbents. This modified QuEChERS approach effectively reduces matrix interference [5].
- **3. Analysis & Quantification:** Analysis is performed using **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)** in positive ion mode [5]. This provides the sensitivity and selectivity required for accurate residue level determination.

This method has been validated in accordance with international guidelines and is suitable for monitoring residues and conducting dietary risk assessments [5].

Key Takeaways for Researchers

- **Moderate Persistence, Low Mobility:** Its combination of moderate soil persistence and strong adsorption to organic matter defines its primary environmental risk as local and soil-based, rather than as a groundwater contaminant.
- **Critical pH Dependence:** Environmental pH is a master variable controlling its behavior, particularly in aquatic and waste management systems. Its release into water at low pH requires careful

consideration in risk assessments.

- **Analytical Accessibility:** Robust, multi-residue analytical methods exist for monitoring dodemorph in complex matrices, supporting ongoing environmental and food safety research.

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